

Prometryn Application for Weed Control in Cotton: Application Notes and Protocols

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Compound of Interest

Compound Name: Prometryn

Cat. No.: B1678245

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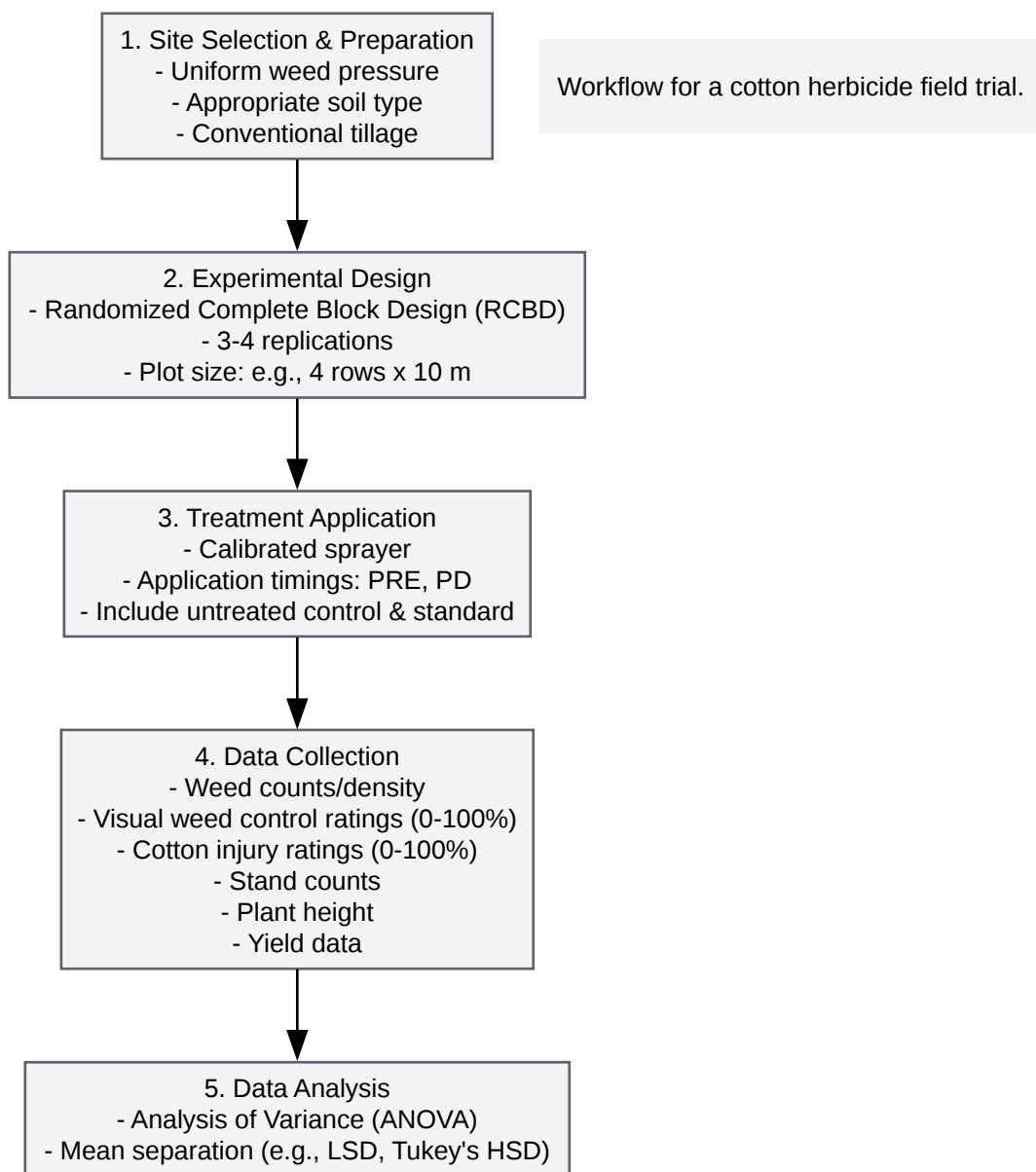
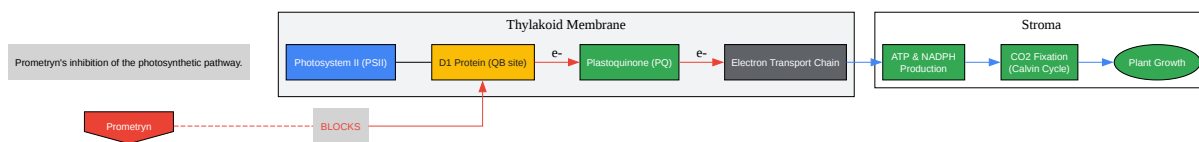
For Researchers, Scientists, and Drug Development Professionals

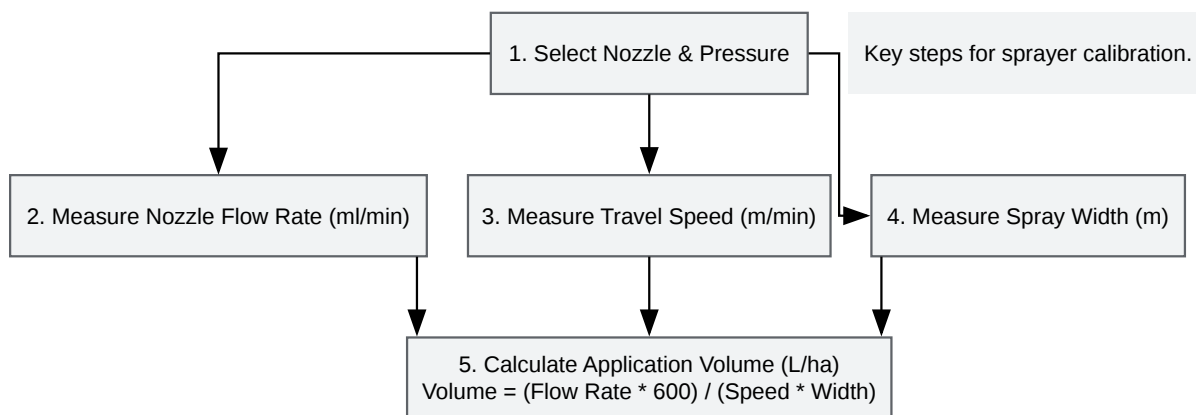
Introduction

Prometryn is a selective triazine herbicide widely used in cotton production for the control of annual broadleaf and grass weeds. Its mode of action is the inhibition of photosynthesis at Photosystem II (PSII). This document provides detailed application notes and experimental protocols for the use of **prometryn** in cotton weed management research. It is intended for researchers, scientists, and professionals involved in herbicide development and evaluation.

Mechanism of Action

Prometryn belongs to the triazine class of herbicides and functions by inhibiting photosynthesis. It specifically targets the D1 protein in the Photosystem II complex within the thylakoid membranes of chloroplasts. By binding to the QB site on the D1 protein, **prometryn** blocks the electron transport chain, preventing the fixation of CO₂ and the production of ATP and NADPH necessary for plant growth.^{[1][2]} This blockage leads to the formation of reactive oxygen species, which cause lipid peroxidation and membrane damage, ultimately resulting in chlorosis, necrosis, and plant death.^{[2][3]}





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References

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